

Technical Guide: Methyl 5,6-dimethylnicotinate

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Compound of Interest

Compound Name: Methyl 5,6-dimethylnicotinate

Cat. No.: B570467

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Introduction

Methyl 5,6-dimethylnicotinate is a substituted pyridine derivative with the CAS number 1174028-18-2.^{[1][2][3][4][5]} As a nicotinic acid ester, it belongs to a class of compounds with significant interest in pharmaceutical and agrochemical research. While detailed public information on **Methyl 5,6-dimethylnicotinate** is limited, this guide provides the available data for this compound. To offer a more comprehensive technical resource, this document also includes detailed experimental protocols and potential biological activities of the closely related, and more extensively studied, mono-methylated analogs: Methyl 5-methylnicotinate and Methyl 6-methylnicotinate. This information on related compounds is provided for reference and to suggest potential avenues for research and characterization of **Methyl 5,6-dimethylnicotinate**.

Compound Identification and Properties

This section summarizes the known identifiers and physicochemical properties of **Methyl 5,6-dimethylnicotinate**.

| Property | Value | Reference |
|-------------------|--------------|---|
| CAS Number | 1174028-18-2 | [1] [2] [3] [4] [5] |
| Molecular Formula | C9H11NO2 | [1] [3] |
| Molecular Weight | 165.19 g/mol | [1] |
| MDL Number | MFCD19440424 | [1] |

Synthesis and Experimental Protocols

Detailed synthesis protocols for **Methyl 5,6-dimethylnicotinate** are not readily available in the public domain. However, the synthesis of its mono-methylated analogs typically involves the esterification of the corresponding carboxylic acid. The following protocols for the synthesis of Methyl 5-methylnicotinate and Methyl 6-methylnicotinate are provided as a reference.

Synthesis of Methyl 5-methylnicotinate (Reference Protocol)

A common method for the synthesis of Methyl 5-methylnicotinate is the Fischer esterification of 5-methylnicotinic acid.

Experimental Protocol:

- To a 1000 mL four-necked bottle, add 5-methylnicotinic acid (100.0 g, 0.73 mol) and 500 mL of methanol.
- Under a nitrogen atmosphere, add thionyl chloride (110 mL, 1.5 mol) dropwise while maintaining the temperature between 20 to 25 °C.
- After the addition is complete, heat the mixture to reflux for 4 hours.
- Evaporate the methanol under reduced pressure.
- Add 200 mL of ice water to the residue.
- Neutralize the solution to a pH of 7-10 with a saturated sodium carbonate solution.

- Extract the mixture with ethyl acetate.
- The resulting product is a white solid with a reported yield of 98.2%.[\[6\]](#)

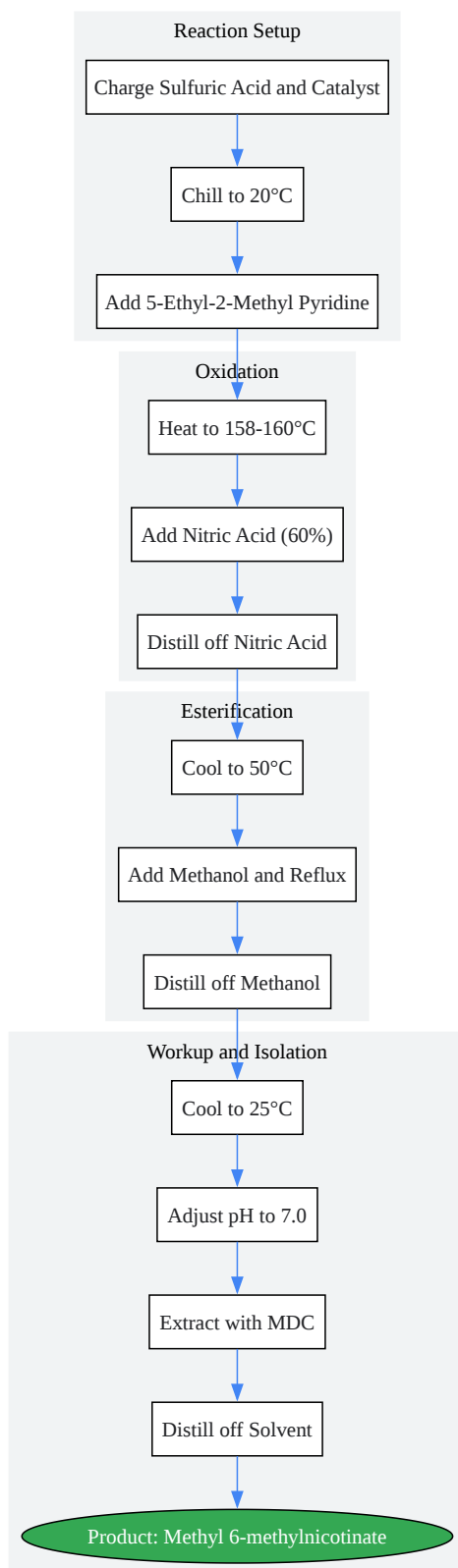
Synthesis of Methyl 6-methylnicotinate (Reference Protocol)

A manufacturing process for Methyl 6-methylnicotinate involves the oxidation and subsequent esterification of 5-Ethyl-2-Methyl Pyridine.

Experimental Protocol:

- Charge sulfuric acid and a catalyst into a reactor and chill to 20°C.
- Add 5-Ethyl-2-Methyl Pyridine over 30 minutes.
- Heat the mixture to 158 – 160 °C.
- Add Nitric Acid (60%) over 12 hours.
- Distill off the Nitric Acid and cool the mixture to 50°C.
- Add Methanol and reflux for 6 hours at 60-70 °C.
- Distill off the Methanol and cool to 25°C.
- Adjust the pH to 7.0.
- Extract the product in MDC (Methylene Dichloride).
- Distill off the solvent to obtain the final product.[\[7\]](#)

Workflow for the Synthesis of Methyl 6-methylnicotinate



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Caption: Synthesis workflow for Methyl 6-methylnicotinate.

Spectroscopic Data

No specific spectroscopic data for **Methyl 5,6-dimethylnicotinate** was found in the public domain. For reference, the following is a summary of the ^1H NMR data for the related compound, Methyl 6-methylnicotinate.

^1H NMR Data for Methyl 6-methylnicotinate (Reference Data)

The ^1H NMR spectrum of Methyl 6-methylnicotinate in CDCl_3 shows the following characteristic peaks:

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment |
|---------------------------------|--------------------------|-------------|------------------------------------|
| 9.06 | Singlet (s) | 1H | H-2 (Pyridine ring) |
| 8.13 | Doublet of doublets (dd) | 1H | H-4 (Pyridine ring) |
| 7.20 | Doublet (d) | 1H | H-5 (Pyridine ring) |
| 3.89 | Singlet (s) | 3H | -OCH ₃ (Ester methyl) |
| 2.58 | Singlet (s) | 3H | -CH ₃ (Pyridine methyl) |

Source: ChemicalBook[8]

Experimental Protocol for NMR Spectroscopy (General Reference):

- Sample Preparation:
 - Weigh approximately 10-20 mg of the sample for ^1H NMR and dissolve it in approximately 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, CDCl_3).
 - Ensure the sample is fully dissolved.
 - Filter the solution through a pipette with a cotton or glass wool plug into a clean, dry 5 mm NMR tube.

- Data Acquisition:
 - Acquire the spectrum on a standard NMR spectrometer.
 - Process the data, including Fourier transformation, phase correction, and baseline correction.
 - Reference the spectrum to the residual solvent peak.[\[8\]](#)

Biological Activity

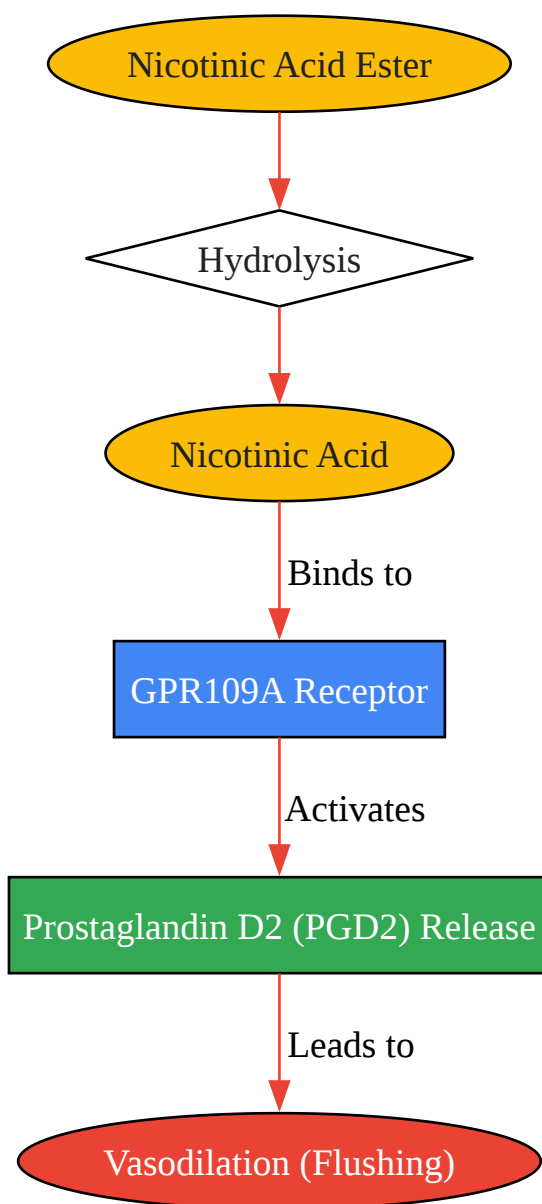
Specific biological activity data for **Methyl 5,6-dimethylnicotinate** is not currently available. However, nicotinic acid and its esters are known to have various biological effects.

Potential Biological Roles of Nicotinic Acid Esters (Reference)

Nicotinic acid (niacin or vitamin B3) and its derivatives are known to be biologically active. The primary mechanism of action involves the G protein-coupled receptor GPR109A (HCAR2).[\[9\]](#)

- Vasodilation: A prominent effect of topical nicotinic acid esters is cutaneous vasodilation (flushing), which is mediated by the release of prostaglandin D2 (PGD2).[\[9\]](#)
- Hypolipidemic Effects: Activation of GPR109A in adipocytes inhibits lipolysis, which reduces the release of free fatty acids.[\[9\]](#)
- Pharmaceutical Intermediate: Methyl 5-methylnicotinate is used in the synthesis of other compounds, such as (5-methylpyridin-3-yl)methanol.[\[10\]](#)
- Agrochemicals: Derivatives of nicotinic acid have been investigated for their insecticidal properties. Methyl 6-methylnicotinate is a precursor for the synthesis of nicotine analogs like racemic 6-methylnicotine.[\[11\]](#)[\[12\]](#)

Signaling Pathway for Nicotinic Acid-Induced Vasodilation



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Caption: Nicotinic acid ester signaling pathway.

Conclusion

Methyl 5,6-dimethylnicotinate is a chemical compound for which basic identification information is available. However, a comprehensive public dataset regarding its synthesis, spectroscopic properties, and biological activity is currently lacking. The information provided in this guide on the related mono-methylated analogs, Methyl 5-methylnicotinate and Methyl 6-methylnicotinate, offers a valuable reference for researchers. Further investigation is required

to fully characterize the properties and potential applications of **Methyl 5,6-dimethylnicotinate**.

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